

Navigating the Nuances of Diversol Bx: A Technical Guide to Lab Plastic Compatibility

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Compound of Interest

Compound Name: *Diversol Bx*

Cat. No.: *B1168746*

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This technical support center provides in-depth guidance for researchers, scientists, and drug development professionals on the long-term effects of repeated **Diversol Bx** use on common laboratory plastics. This resource offers troubleshooting advice, frequently asked questions, and detailed experimental protocols to ensure the integrity of your research and equipment.

Frequently Asked Questions (FAQs)

Q1: What is **Diversol Bx** and what are its active components?

A1: **Diversol Bx** is a chlorinated alkaline cleaning agent.^{[1][2]} It is characterized as an opaque pink powder with a distinct chlorine scent. When diluted for use, it creates a solution with a high pH of 12.0. The primary active ingredient is a chlorine-releasing agent, which is responsible for its sanitizing properties.

Q2: How does long-term, repeated use of **Diversol Bx** affect common lab plastics?

A2: The high alkalinity and oxidizing nature of **Diversol Bx** can have varying effects on different types of lab plastics over time. This can manifest as discoloration (yellowing), crazing (the formation of fine cracks), increased brittleness, and a general loss of mechanical strength.^[3] The extent of this degradation is dependent on the type of plastic, the concentration of the **Diversol Bx** solution, the duration of exposure, and the temperature.

Q3: Are there specific plastics that are more or less resistant to **Diversol Bx**?

A3: Yes, chemical compatibility varies significantly among plastics.

- Polypropylene (PP): Generally exhibits good to excellent resistance to the chemical components of **Diversol Bx**, including sodium hypochlorite.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Polycarbonate (PC): Is more susceptible to damage. The high alkalinity of **Diversol Bx** can cause crazing and cracking in polycarbonate.[\[3\]](#) Chemical compatibility charts rate polycarbonate as having fair to poor resistance to sodium hypochlorite solutions, especially at higher concentrations and temperatures.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Polystyrene (PS): Typically shows good resistance to sodium hypochlorite.[\[11\]](#)

Q4: What are the visible signs of plastic degradation I should look for?

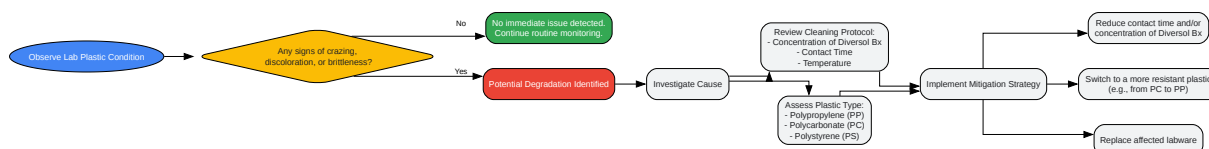
A4: Be vigilant for the following indicators of plastic degradation:

- Crazing: A network of fine cracks on the surface of the plastic.
- Discoloration: A noticeable change in the color of the plastic, often yellowing.
- Brittleness: The plastic becomes less flexible and more prone to cracking or shattering.
- Swelling or Softening: A change in the texture and dimensions of the plastic.
- Loss of Transparency: Clear plastics may become cloudy or opaque.

Troubleshooting Guide: Identifying and Mitigating Plastic Degradation

This guide will help you diagnose and address potential issues with your lab plastics due to **Diversol Bx** exposure.

Visualizing the Troubleshooting Process



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Caption: Troubleshooting workflow for identifying and addressing plastic degradation.

Quantitative Data Summary: Chemical Compatibility of Lab Plastics

The following table summarizes the chemical resistance of common lab plastics to sodium hypochlorite, the active ingredient in **Diversol Bx**. Ratings are compiled from various sources and should be used as a general guideline. It is crucial to perform specific testing for your application.

Plastic Type	Chemical Agent	Concentration	Temperature	Resistance Rating	Potential Effects
Polypropylene (PP)	Sodium Hypochlorite	<20%	Ambient	A - Excellent	Negligible effect
100%	Ambient	B - Good	Minor effect, some swelling possible		
Polycarbonate (PC)	Sodium Hypochlorite	<20%	Ambient	C - Fair/Minor	Softening, loss of strength, swelling may occur
15%	Ambient	D - Unsuitable	Not recommended for any use		
100%	Ambient	N/A	Information not available, likely severe attack		
Polystyrene (PS)	Sodium Hypochlorite	Not specified	20°C	Resistant	No to slight effect

Ratings Legend:

- A - Excellent: No attack, negligible effect on mechanical properties.
- B - Good: Slight attack by absorption, some swelling and a small reduction in mechanical properties likely.
- C - Fair/Minor: Moderate attack or appreciable absorption. Material will have a limited life.
- D - Unsuitable: Material will decompose or dissolve in a short time.[\[12\]](#)

- Resistant: No to slight effect.[\[11\]](#)

Experimental Protocols for Assessing Chemical Compatibility

For rigorous evaluation of the long-term effects of **Diversol Bx** on your specific lab plastics, the following standardized experimental protocols are recommended.

Immersion Testing (Based on ASTM D543)

Objective: To determine the changes in physical and mechanical properties of plastics after immersion in a chemical reagent.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Methodology:

- Specimen Preparation: Prepare at least five test specimens of the plastic material to be evaluated. Standard shapes like tensile bars or disks are recommended.
- Initial Measurements: Before exposure, carefully measure and record the weight, dimensions (length, width, thickness), and appearance (color, transparency) of each specimen. If possible, conduct baseline mechanical tests (e.g., tensile strength, elongation) on a control set of specimens.
- Chemical Exposure: Prepare the **Diversol Bx** solution to the concentration used in your laboratory. Completely immerse the test specimens in the solution within a sealed container.
- Controlled Conditions: Maintain the container at a controlled temperature, typically ambient laboratory temperature or an elevated temperature to simulate accelerated aging. The duration of immersion should be predetermined (e.g., 24 hours, 7 days, 30 days).
- Post-Exposure Evaluation: After the specified exposure time, carefully remove the specimens from the solution, rinse with deionized water, and gently pat dry.
- Final Measurements: Re-measure and record the weight, dimensions, and appearance of the exposed specimens.

- **Mechanical Testing:** Conduct mechanical tests (e.g., tensile strength, elongation) on the exposed specimens and compare the results to the control group.
- **Data Analysis:** Calculate the percentage change in weight and dimensions. Document any changes in appearance (e.g., crazing, discoloration). Analyze the changes in mechanical properties to determine the extent of degradation.

Environmental Stress Cracking (ESC) Test (Based on ISO 4599)

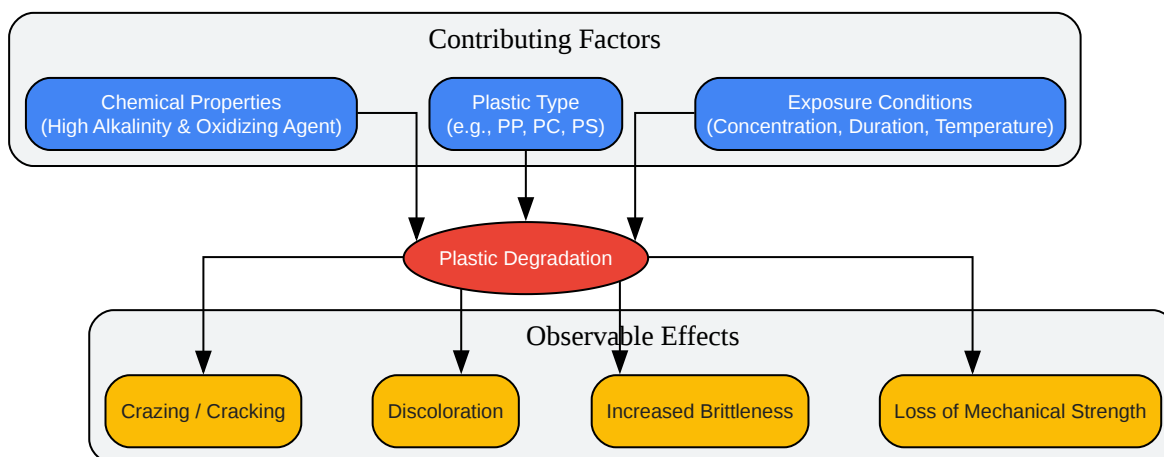
Objective: To evaluate the susceptibility of a plastic material to cracking when exposed to a chemical environment while under mechanical stress.[\[18\]](#)[\[19\]](#)[\[20\]](#)

Methodology:

- **Specimen Preparation:** Use standard test bars of the plastic material.
- **Applying Stress:** Place the test bars in specialized fixtures that bend them to a specific strain level (e.g., 0.5%, 1.0%, 1.5%). An unstrained set of bars should be used as a control.
- **Chemical Application:** Apply the **Diversol Bx** solution to the area of the test bars experiencing the highest strain. This can be done through continuous immersion or by applying a saturated gauze.
- **Exposure Period:** Maintain the specimens under constant strain and chemical exposure for a specified period, typically seven days.
- **Analysis:** After the exposure period, remove the bars from the fixtures and visually inspect them for any signs of cracking, crazing, or other forms of degradation. The severity of the chemical's effect as a stress-cracking agent can be determined by the extent of the damage at different strain levels.

Understanding the Degradation Pathway

The following diagram illustrates the logical relationship of factors that contribute to the degradation of lab plastics when exposed to cleaning agents like **Diversol Bx**.



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Caption: Factors leading to the degradation of lab plastics.

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References

- 1. midlab.com [midlab.com]
- 2. Chlorinated alkaline non-foaming disinfectant detergent for food industry | Industrial and professional cleaning products [instaquim.com]
- 3. researchgate.net [researchgate.net]
- 4. calpaclab.com [calpaclab.com]
- 5. industrialspec.com [industrialspec.com]
- 6. celltreat.com [celltreat.com]
- 7. braskem.com.br [braskem.com.br]

- 8. gmpplastic.com [gmpplastic.com]
- 9. Polycarbonate Chemical Resistance Chart - Fibox [fiboxusa.com]
- 10. foxxlifesciences.in [foxxlifesciences.in]
- 11. PS (Polystyrene) – Chemical Resistance Chart [blog.darwin-microfluidics.com]
- 12. plasticsintl.com [plasticsintl.com]
- 13. Chemical Compatibility ASTM D543 [intertek.com]
- 14. coirubber.com [coirubber.com]
- 15. Chemical Compatibility ASTM D543 — Material Testing Expert [materialtestingexpert.com]
- 16. infinitalab.com [infinitalab.com]
- 17. store.astm.org [store.astm.org]
- 18. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 19. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 20. Chemical Resistance Tests for Plastics | UL [ul.com]
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